

2-Cyanothioacetamide: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: 2-Cyanothioacetamide

Cat. No.: B047340

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CAS Number: 7357-70-2 IUPAC Name: 2-cyanoethanethioamide

This technical guide provides an in-depth overview of **2-cyanothioacetamide**, a versatile building block in organic synthesis, with a particular focus on its applications in medicinal chemistry and drug development. This document is intended for researchers, scientists, and professionals in the field of drug discovery and development.

Physicochemical and Spectroscopic Data

2-Cyanothioacetamide is a beige to brown crystalline powder or needles.^{[1][2]} Key physicochemical properties and spectroscopic data are summarized in the tables below for easy reference and comparison.

Table 1: Physicochemical Properties of **2-Cyanothioacetamide**

Property	Value	Reference
Molecular Formula	C3H4N2S	[1][3]
Molecular Weight	100.14 g/mol	[1][3]
Melting Point	118-120 °C	[1]
Boiling Point	264.0 ± 42.0 °C (Predicted)	[1]
Density	1.241 g/cm ³ (Estimate)	[1]
Water Solubility	Does not mix well with water	[1][4]
pKa	12.18 ± 0.29 (Predicted)	[1]
LogP	-0.4 (Computed)	[3]
Appearance	Beige to brown needles or powder	[1][2]

Table 2: Spectroscopic Data of **2-Cyanothioacetamide**

Technique	Data
¹ H NMR	Data not readily available in search results.
¹³ C NMR	Data not readily available in search results.
IR (Infrared) Spectroscopy	Conforms to structure.
Mass Spectrometry	Exact Mass: 100.00951931 Da

Synthesis and Reactivity

2-Cyanothioacetamide is a key intermediate in the synthesis of a wide array of heterocyclic compounds, owing to its reactive functional groups: a nitrile, a thioamide, and an active methylene group.

Synthesis of 2-Cyanothioacetamide

A common laboratory-scale synthesis involves the reaction of malononitrile with hydrogen sulfide gas in the presence of a base.

Experimental Protocol: Synthesis of **2-Cyanothioacetamide** from Malononitrile

Materials:

- Malononitrile
- Ethanol (EtOH)
- Triethylamine (Et₃N)
- Hydrogen sulfide (H₂S) gas

Procedure:

- Bubble hydrogen sulfide gas through a solution of malononitrile in ethanol containing a catalytic amount of triethylamine.
- Maintain the reaction temperature between 10-15 °C.
- Continue the reaction for 6-8 hours.
- The product, **2-cyanothioacetamide**, can be isolated and purified using standard laboratory techniques.^[5]

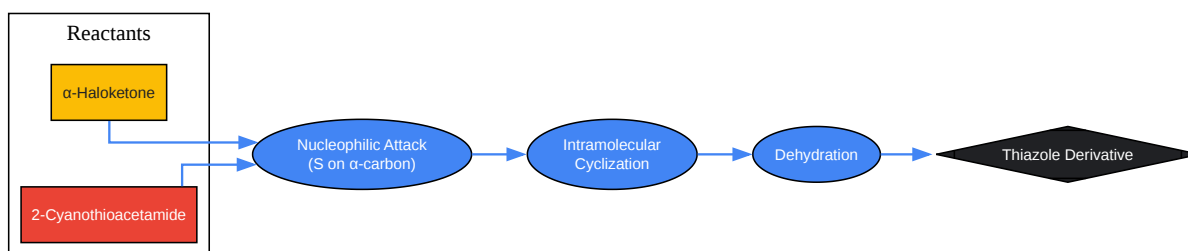
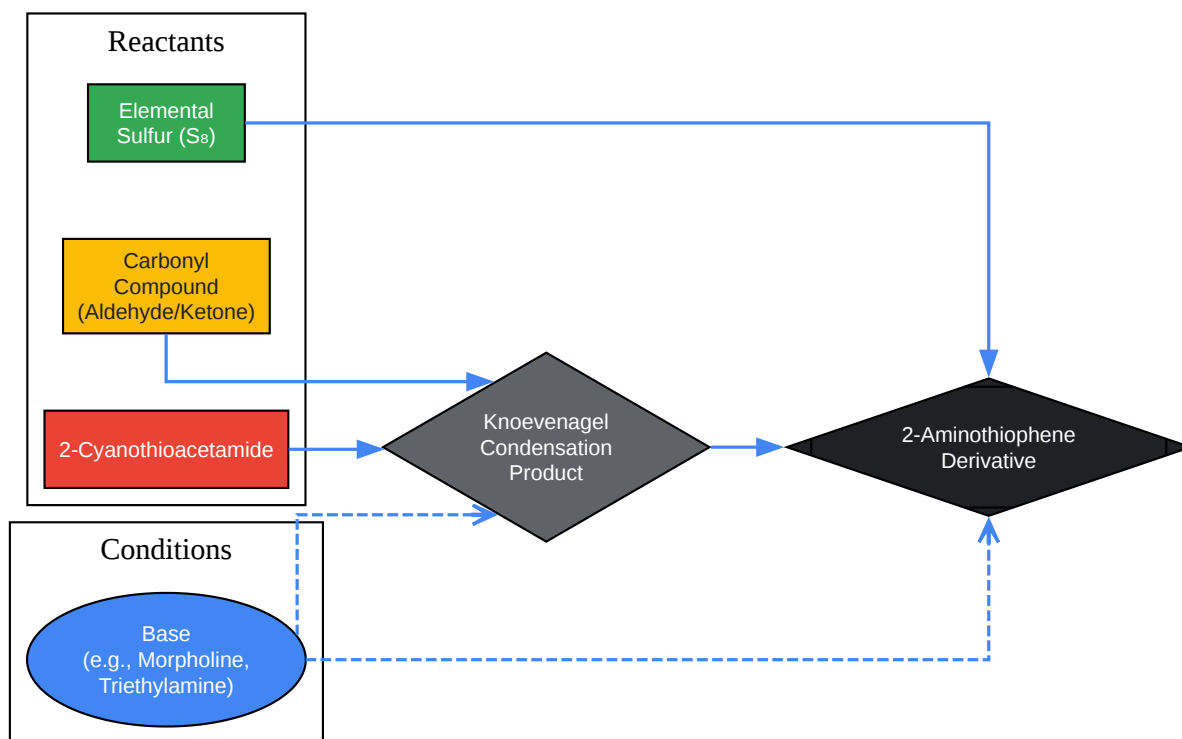
Key Reactions in Heterocyclic Synthesis

2-Cyanothioacetamide is a versatile precursor for the synthesis of various biologically active heterocycles, including thiophenes, thiazoles, and pyridines. Two notable examples are the Gewald reaction and the Hantzsch thiazole synthesis.

Gewald Reaction

The Gewald reaction is a multi-component reaction that utilizes an α -cyanoester (or in this context, a related active methylene compound like **2-cyanothioacetamide**), a carbonyl

compound, and elemental sulfur in the presence of a base to form polysubstituted 2-aminothiophenes. These thiophene derivatives are important scaffolds in medicinal chemistry.



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